

Metiamide in Rodent Research: A Detailed Guide to Dosage and Administration

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Compound of Interest

Compound Name: Metiamide

Cat. No.: B374674

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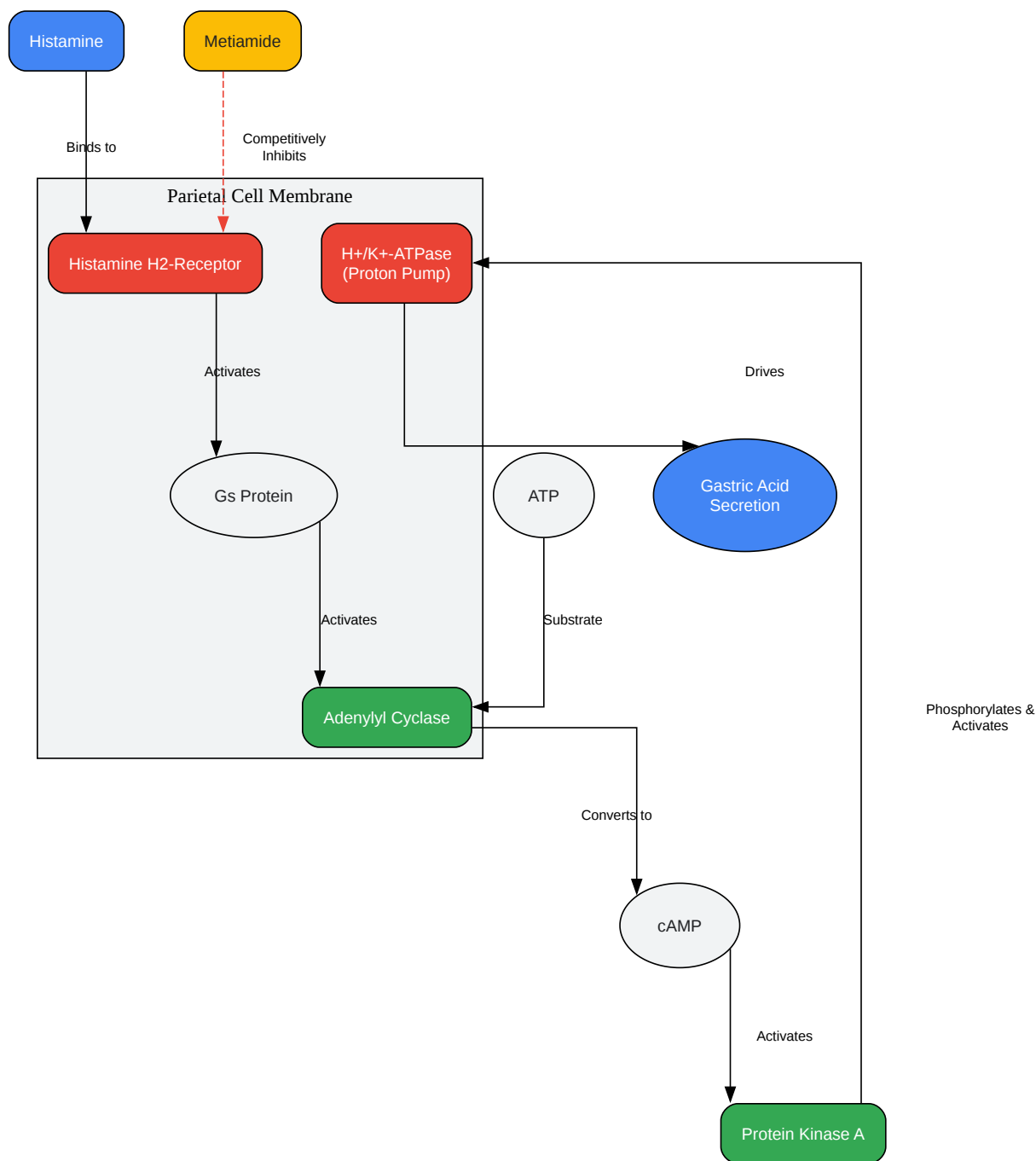
For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive application notes and protocols for the use of **Metiamide**, a potent histamine H₂-receptor antagonist, in rodent studies. **Metiamide** is a crucial tool for investigating the role of histamine in gastric acid secretion and other physiological processes. This guide offers detailed information on dosage calculations, preparation of solutions, and administration protocols to ensure accurate and reproducible experimental outcomes.

Mechanism of Action

Metiamide functions as a competitive antagonist at the histamine H₂-receptor.^{[1][2]} In the stomach, histamine released from enterochromaffin-like (ECL) cells binds to H₂-receptors on parietal cells, stimulating the production of cyclic AMP (cAMP) and subsequently activating the proton pump (H⁺/K⁺-ATPase) to secrete gastric acid.^{[3][4][5]} **Metiamide** blocks this initial step by competing with histamine for H₂-receptor binding, thereby inhibiting the downstream signaling cascade and reducing gastric acid secretion.

Signaling Pathway of Histamine-Induced Gastric Acid Secretion and Metiamide Inhibition



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Caption: **Metiamide** competitively inhibits the histamine H2-receptor on parietal cells.

Dosage Calculation and Preparation

The molecular weight of **Metiamide** is 244.38 g/mol . This value is essential for converting between molar concentrations and mass-based dosages.

Dosage Conversion Formula:

To convert a dose from $\mu\text{M/kg}$ to mg/kg :

$$\text{Dosage (mg/kg)} = \text{Dosage (}\mu\text{M/kg)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example Calculation:

For a 100 $\mu\text{M/kg}$ dose:

$$100 \mu\text{M/kg} \times 244.38 \text{ g/mol} / 1000 = 24.438 \text{ mg/kg}$$

Stock Solution Preparation:

Metiamide is soluble in dimethyl sulfoxide (DMSO).

- Recommendation: Prepare a 10 mg/mL stock solution in 100% DMSO. This stock can be stored at -20°C for extended periods. Further dilutions should be made in an appropriate vehicle just before administration.

Recommended Dosages for Rodent Studies

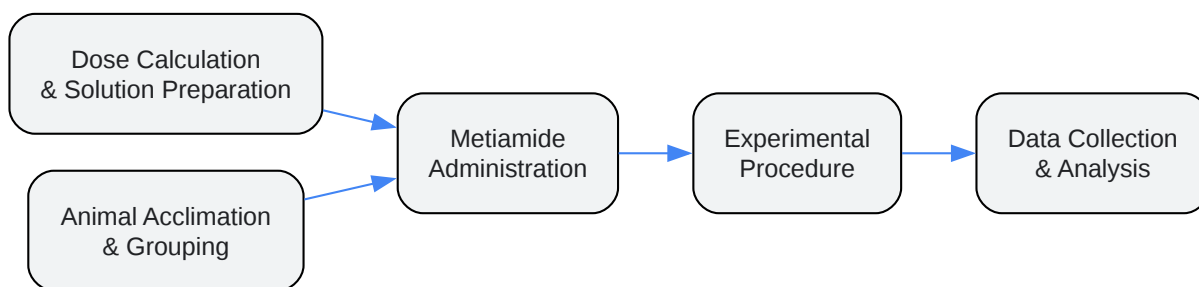
The effective dose of **Metiamide** can vary depending on the animal model, the route of administration, and the desired level of inhibition of gastric acid secretion. The following table summarizes dosages reported in the literature for rats and mice.

Animal Model	Route of Administration	Dosage Range	Reported Effect
Rat (in vivo)	Subcutaneous (SC)	200 mg/kg	Prolonged increase in serum gastrin.
Rat (in vivo)	Not Specified	0.001 - 0.01 μ M/kg (0.00024 - 0.0024 mg/kg)	Increased gastric acid secretion.
Rat (in vivo)	Not Specified	>20 μ M/kg (>4.89 mg/kg)	Decreased gastric acid secretion.
Rat (in vivo)	Not Specified	100 μ M/kg (24.44 mg/kg)	Marked suppression of stress ulcers.
Mouse (isolated stomach)	Perfusion	5×10^{-5} M to 10^{-4} M	Inhibition of histamine-stimulated acid secretion.
Rat (isolated stomach)	Perfusion	3×10^{-6} M and 3×10^{-5} M	Competitive antagonism of histamine-stimulated acid secretion.

Experimental Protocols

The following are generalized protocols for the administration of **Metiamide** to rodents. It is crucial to adhere to institutional guidelines for animal care and use.

Experimental Workflow



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Caption: General workflow for a rodent study involving **Metiamide** administration.

Oral Administration (Gavage)

Oral gavage ensures accurate dosing directly into the stomach.

Materials:

- **Metiamide** solution (prepare fresh)
- Vehicle (e.g., water, 0.5% carboxymethylcellulose)
- Appropriately sized gavage needles (flexible-tipped recommended)
- Syringes

Procedure:

- Preparation: Dilute the **Metiamide** stock solution in the chosen vehicle to the final desired concentration. Ensure the final DMSO concentration is low (ideally <5%) to avoid irritation.
- Animal Restraint: Gently but firmly restrain the rodent.
- Gavage: Measure the correct volume based on the animal's body weight. Gently insert the gavage needle into the esophagus and deliver the solution into the stomach.
- Monitoring: Observe the animal for any signs of distress after the procedure.

Intravenous (IV) Injection

IV administration provides rapid and complete bioavailability. The tail vein is the most common site for injection in rodents.

Materials:

- **Metiamide** solution (sterile-filtered)

- Vehicle (e.g., sterile saline). The final DMSO concentration should be minimized (<1-5%).
- 27-30 gauge needles
- Syringes
- Restraint device

Procedure:

- Preparation: Prepare a sterile solution of **Metiamide** in a vehicle suitable for intravenous injection. The final DMSO concentration must be low to prevent hemolysis and toxicity.
- Animal Restraint: Place the rodent in a restraint device to secure the tail.
- Vein Dilation: Warm the tail with a heat lamp or warm water to dilate the lateral tail veins.
- Injection: Insert the needle into a lateral tail vein and inject the solution slowly.
- Monitoring: Observe for any signs of adverse reaction.

Subcutaneous (SC) Injection

Subcutaneous injection allows for slower absorption compared to IV.

Materials:

- **Metiamide** solution
- Vehicle (e.g., sterile saline, phosphate-buffered saline)
- 25-27 gauge needles
- Syringes

Procedure:

- Preparation: Prepare the **Metiamide** solution in the chosen vehicle.

- **Injection Site:** Lift the loose skin over the back or flank to form a "tent".
- **Injection:** Insert the needle into the base of the tented skin and inject the solution.
- **Monitoring:** Observe the injection site for any signs of irritation or inflammation.

Intraperitoneal (IP) Injection

IP injection is a common route for systemic drug administration in rodents.

Materials:

- **Metiamide** solution
- Vehicle (e.g., sterile saline)
- 25-27 gauge needles
- Syringes

Procedure:

- **Preparation:** Prepare the **Metiamide** solution in the chosen vehicle.
- **Animal Restraint:** Hold the rodent with its head tilted downwards to move the abdominal organs away from the injection site.
- **Injection Site:** Locate the lower right or left abdominal quadrant.
- **Injection:** Insert the needle at a 30-45 degree angle into the peritoneal cavity and inject the solution.
- **Monitoring:** Observe the animal for any signs of discomfort.

Disclaimer: These protocols provide a general framework. Researchers should optimize the dosage, vehicle, and administration route based on their specific experimental design and in accordance with their institutional animal care and use committee (IACUC) guidelines. Pre-clinical toxicity of **Metiamide**, including potential effects on neutrophils, should be considered in the experimental design.

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